

protocol for Dimethomorph-d8 stock solution preparation and storage

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Compound of Interest

Compound Name: Dimethomorph-d8

Cat. No.: B583906

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Application Notes and Protocols for Dimethomorph-d8 Stock Solution

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation and storage of a **Dimethomorph-d8** stock solution, intended for use as an internal standard in analytical methodologies, such as liquid chromatography-mass spectrometry (LC-MS). Dimethomorph is a systemic fungicide with a unique mode of action targeting fungal cell wall formation. Its deuterated analog, **Dimethomorph-d8**, is a valuable tool for accurate quantification in complex matrices by compensating for variations during sample preparation and analysis.

Chemical and Physical Properties

A summary of the relevant chemical and physical properties of **Dimethomorph-d8** is presented in the table below. This information is critical for accurate stock solution preparation and safe handling.

Property	Value	Source
Molecular Formula	C ₂₁ D ₈ H ₁₄ ClNO ₄	[1]
Molecular Weight	395.91 g/mol	[1]
Appearance	Yellow solid	[1]
Purity	>95% (typical)	[2]
Solubility (of non-deuterated Dimethomorph)	Soluble in methanol and chloroform.	[3]

Experimental Protocol: Preparation of a 1 mg/mL Dimethomorph-d8 Stock Solution

This protocol outlines the step-by-step procedure for preparing a 1 mg/mL stock solution of **Dimethomorph-d8**.

Materials:

- **Dimethomorph-d8** (neat solid)
- Methanol (LC-MS grade or equivalent)
- Analytical balance (readable to at least 0.01 mg)
- 10 mL volumetric flask (Class A)
- Spatula
- Weighing paper or boat
- Pipettes
- Vortex mixer
- Sonicator (optional)

- Amber glass vial with a PTFE-lined cap for storage

Procedure:

- **Equilibration:** Allow the vial containing **Dimethomorph-d8** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- **Weighing:** Accurately weigh approximately 10 mg of **Dimethomorph-d8** solid onto a tared weighing paper or boat using an analytical balance. Record the exact weight.
- **Transfer:** Carefully transfer the weighed **Dimethomorph-d8** into a clean, dry 10 mL volumetric flask.
- **Rinsing:** Use a small amount of methanol to rinse the weighing paper or boat, transferring the rinse into the volumetric flask to ensure a quantitative transfer of the compound.
- **Dissolution:** Add approximately 5-7 mL of methanol to the volumetric flask.
- **Mixing:** Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer for a few seconds or sonicate for a few minutes to ensure complete dissolution.
- **Volume Adjustment:** Once the solid is completely dissolved and the solution has returned to room temperature, carefully add methanol to the volumetric flask until the bottom of the meniscus is level with the calibration mark.
- **Homogenization:** Cap the volumetric flask and invert it 15-20 times to ensure the solution is homogeneous.
- **Transfer and Labeling:** Transfer the prepared stock solution to a clean, amber glass vial. Label the vial clearly with the compound name ("**Dimethomorph-d8**"), concentration, solvent, preparation date, and your initials.

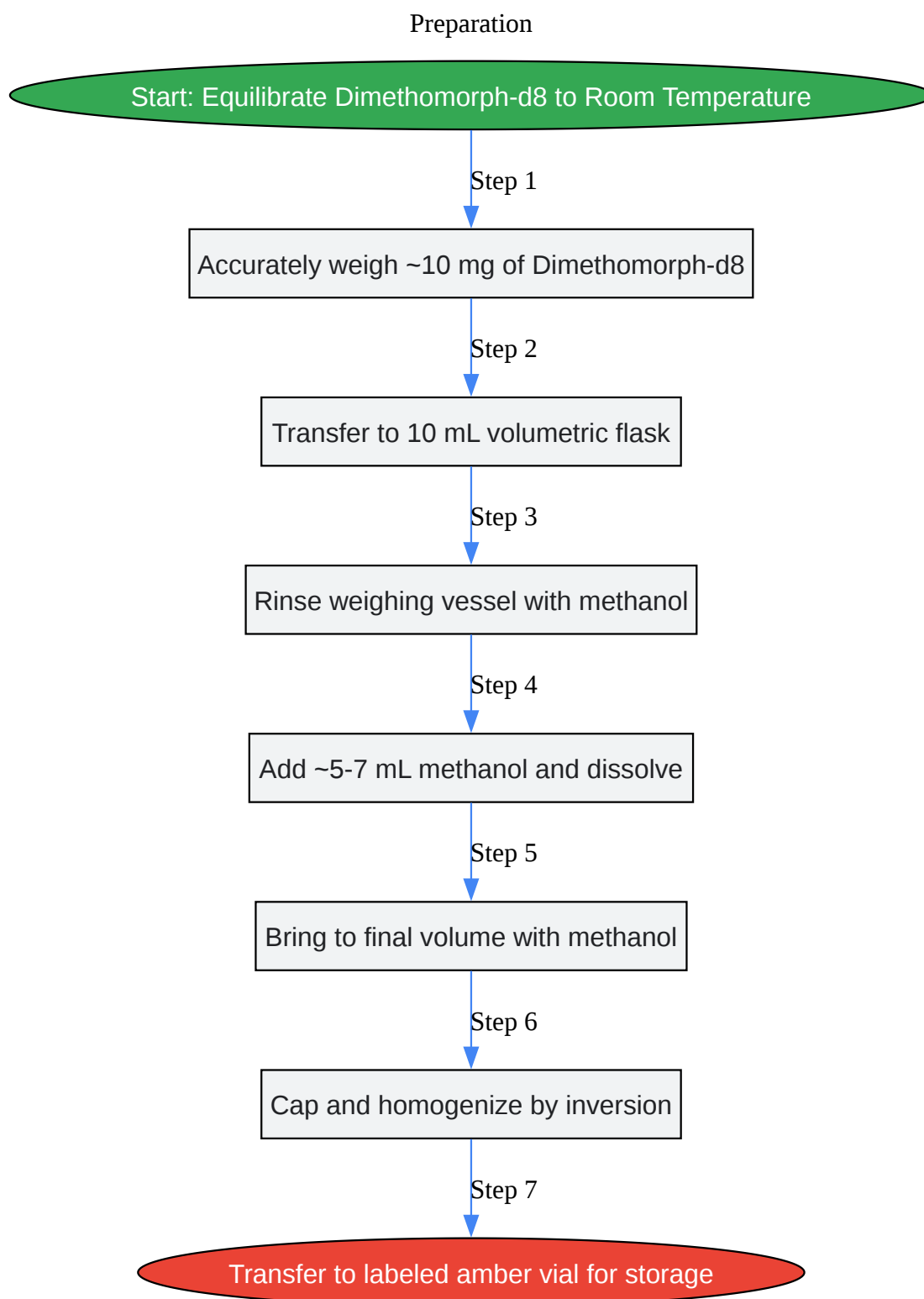
Calculation of the Exact Concentration:

To determine the precise concentration of your stock solution, use the following formula:

Concentration (mg/mL) = (Weight of **Dimethomorph-d8** in mg) / (Volume of volumetric flask in mL)

Experimental Workflow

The following diagram illustrates the workflow for the preparation of the **Dimethomorph-d8** stock solution.



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Caption: Workflow for **Dimethomorph-d8** Stock Solution Preparation.

Storage and Stability

Proper storage of the **Dimethomorph-d8** stock solution is crucial to maintain its integrity and ensure the accuracy of experimental results.

Storage Conditions:

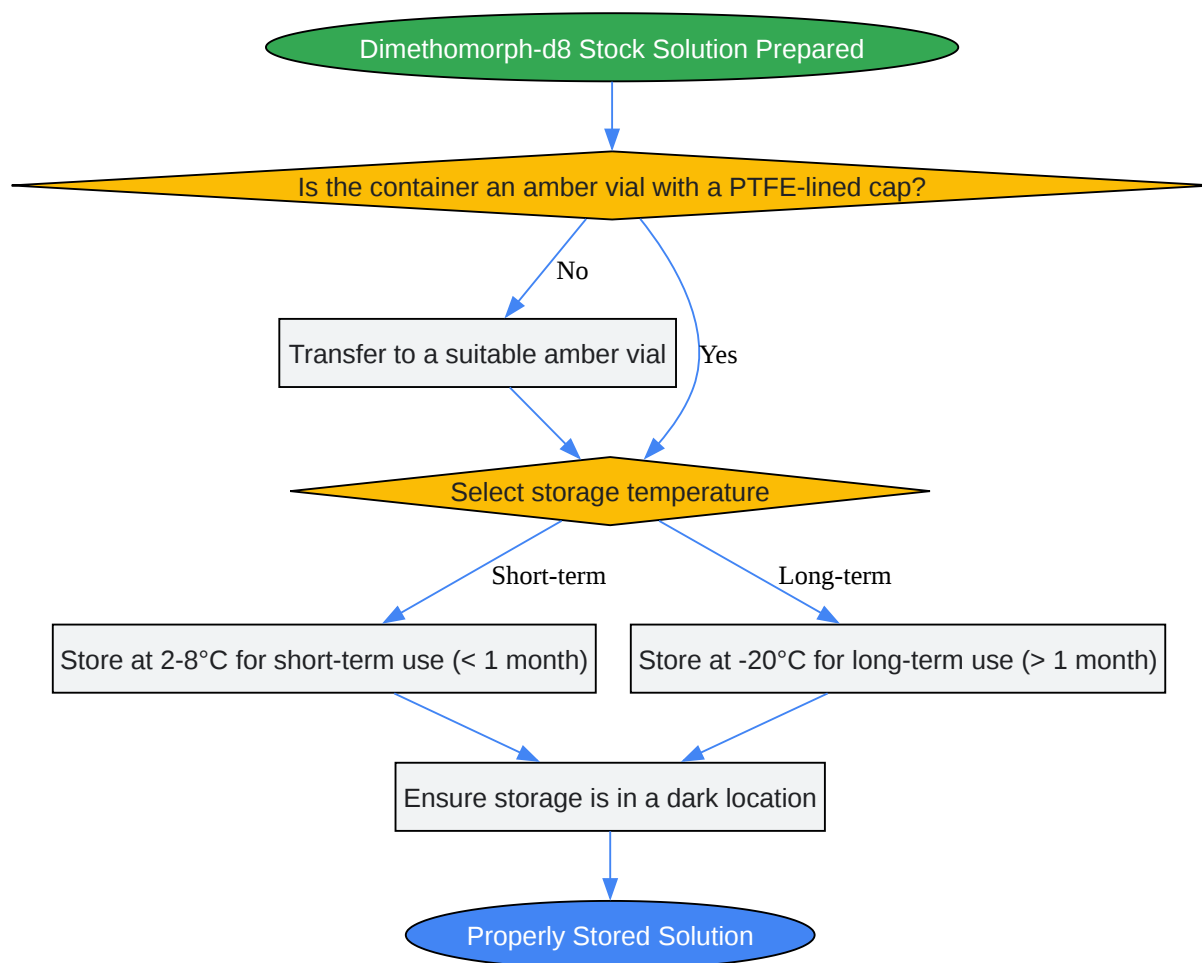
- **Temperature:** Store the stock solution under refrigeration at 2-8°C. Some sources suggest storage at -5°C to 5°C for long-term stability of deuterated compounds.
- **Light:** Protect the solution from light by storing it in an amber glass vial. Dimethomorph is known to be sensitive to light.
- **Container:** Use a tightly sealed vial with a PTFE-lined cap to prevent solvent evaporation and contamination.

Stability:

Based on data for the non-deuterated form, Dimethomorph stock solutions in methanol are stable for at least one month when stored under refrigeration.^[3] It is recommended to prepare fresh stock solutions periodically and to verify the concentration if the solution has been stored for an extended period.

Decision Pathway for Storage

The following diagram outlines the decision-making process for the proper storage of the **Dimethomorph-d8** stock solution.



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References

- [1. Dimethomorph-d8 | CymitQuimica \[cymitquimica.com\]](#)
- [2. advatechgroup.com \[advatechgroup.com\]](#)
- [3. agriculture.basf.com \[agriculture.basf.com\]](#)
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